

# Application Note: Preparation of 5-Methoxy-2-methylindoline Stock Solutions

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## Compound of Interest

Compound Name: 5-Methoxy-2-methylindoline

Cat. No.: B133043

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**5-Methoxy-2-methylindoline** is a heterocyclic compound utilized as a building block in organic synthesis. Notably, it serves as a precursor in the preparation of indole-3-acetamides, which have been identified as inhibitors of phospholipase A2[1]. Accurate and consistent preparation of stock solutions is a critical first step for any downstream application, ensuring reproducibility and reliability of experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **5-Methoxy-2-methylindoline** stock solutions.

## Compound Properties and Data

A summary of the physical and chemical properties of **5-Methoxy-2-methylindoline** is essential for proper handling and solution preparation.

Table 1: Physicochemical Properties of **5-Methoxy-2-methylindoline**

Property	Value	Reference
Chemical Name	2,3-dihydro-5-Methoxy-2-Methyl-1H-Indole	[1]
Synonyms	5-Methoxy-2-methylindoline, 2-Methyl-5-methoxyindoline	[1]
CAS Number	41568-27-8	[1]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	[1]
Formula Weight	163.22 g/mol	[1]
Appearance	Solid, Dark Reddish Brown	[1]
Melting Point	50-51 °C	[1]
Stability	Hygroscopic (sensitive to moisture)	[1]

Table 2: Solubility and Recommended Storage Conditions

Solvent	Solubility	Recommended Storage	Notes
DMSO	Soluble	-20°C, desiccated	Industry standard for compound libraries.
Chloroform	Soluble	4°C, desiccated	Use in a well-ventilated area.
Methanol	Slightly Soluble	-20°C, desiccated	May require warming or sonication to fully dissolve.

## Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **5-Methoxy-2-methylindoline** is not readily available, data from closely related indole and aniline compounds suggest exercising caution.

- Personal Protective Equipment (PPE): Always wear standard PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile).
- Engineering Controls: Handle the solid compound and concentrated solutions inside a chemical fume hood or a well-ventilated enclosure to avoid inhalation of dust or vapors.[2][3]
- Handling: The compound is hygroscopic; minimize its exposure to atmospheric moisture.[1] Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[2]
- Disposal: Dispose of chemical waste according to local, state, and federal regulations.

## Experimental Workflow

The general workflow for preparing a stock solution is a straightforward process involving calculation, weighing, dissolution, and storage.



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Caption: Workflow for stock solution preparation.

## Detailed Experimental Protocols

The following protocols provide step-by-step instructions for preparing commonly used stock solution concentrations. It is standard practice to first dissolve compounds in a small amount of a suitable solvent before diluting to the final volume.[4]

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **5-Methoxy-2-methylindoline** (FW: 163.22 g/mol )

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper/boat
- Volumetric flask (e.g., 10 mL)
- Pipettes
- Vortex mixer and/or sonicator
- Amber, screw-cap cryovials for storage

Procedure:

- Calculation:
  - To prepare 10 mL of a 10 mM solution, the required mass is calculated as follows:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Formula Weight (g/mol)}$
  - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.010 \text{ L}) \times (163.22 \text{ g/mol}) \times (1000 \text{ mg/g}) = 1.6322 \text{ mg}$
- Weighing:
  - Tare the analytical balance with a clean weigh boat.
  - Carefully weigh out approximately 1.63 mg of **5-Methoxy-2-methylindoline**. Record the exact mass.
- Dissolution:
  - Transfer the weighed compound into the 10 mL volumetric flask.
  - Add approximately 7-8 mL of DMSO to the flask.

- Cap the flask and vortex thoroughly until the solid is completely dissolved. If dissolution is slow, use a water bath sonicator for 5-10 minutes.
- Final Volume Adjustment:
  - Once fully dissolved, carefully add DMSO until the bottom of the meniscus reaches the 10 mL calibration mark on the volumetric flask.
  - Invert the flask 10-15 times to ensure the solution is homogeneous.
- Aliquoting and Storage:
  - Dispense the stock solution into appropriately labeled amber cryovials (e.g., 100  $\mu$ L aliquots).
  - Label each vial with the compound name, concentration, solvent, date, and your initials.
  - Store the aliquots at -20°C, protected from light and moisture.

## Protocol 2: Preparation of a 1 mg/mL Stock Solution in Methanol

### Materials:

- **5-Methoxy-2-methylindoline**
- Anhydrous Methanol
- Equipment as listed in Protocol 1

### Procedure:

- Weighing:
  - Tare the analytical balance with a clean weigh boat.
  - Weigh out the desired amount of the compound (e.g., 5 mg). Record the exact mass.
- Calculation:

- The required volume of solvent is calculated to achieve a final concentration of 1 mg/mL.
- $\text{Volume (mL)} = \text{Mass (mg)} / \text{Concentration (mg/mL)}$
- For 5 mg of compound,  $\text{Volume (mL)} = 5 \text{ mg} / 1 \text{ mg/mL} = 5 \text{ mL}$
- Dissolution:
  - Transfer the 5 mg of compound into a 5 mL volumetric flask.
  - Add approximately 3-4 mL of methanol.
  - Cap and vortex. Since solubility in methanol is slight, sonication or gentle warming (in a sealed container) may be necessary to ensure complete dissolution.<sup>[1]</sup>
- Final Volume Adjustment:
  - Once dissolved, add methanol to bring the final volume to 5 mL.
  - Invert the flask several times to ensure homogeneity.
- Aliquoting and Storage:
  - Aliquot the solution into labeled amber cryovials.
  - Store at -20°C to ensure long-term stability.

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